PF-06840003: A Technical Guide to a Selective IDO1 Inhibitor

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Compound of Interest

Compound Name:	*PF-06840003*
CAS No.:	*198474-05-4*
Cat. No.:	*B1679684*

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Abstract

Indoleamine 2,3-dioxygenase 1 (IDO1) is a key immunosuppressive enzyme that plays a critical role in tumor immune evasion. By catalyzing the degradation of the essential amino acid tryptophan, IDO1 creates a microenvironment that suppresses the activity of effector T cells and promotes the function of regulatory T cells (Tregs). **PF-06840003** is a potent and highly selective, orally bioavailable small molecule inhibitor of IDO1. This technical guide provides a comprehensive overview of **PF-06840003**, including its mechanism of action, preclinical and clinical data, and detailed experimental protocols for its evaluation.

Introduction to IDO1 and its Role in Immuno-Oncology

The catabolism of tryptophan is a critical metabolic pathway that regulates immune responses. The enzyme IDO1 is the rate-limiting step in this pathway, converting tryptophan to kynurenine. [1] In the tumor microenvironment, the expression of IDO1 is often upregulated in response to

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inflammatory stimuli such as interferon-gamma (IFN-γ).[1] This increased IDO1 activity leads to two key immunosuppressive effects: the depletion of tryptophan, which is essential for T cell proliferation and function, and the accumulation of kynurenine and its downstream metabolites, which actively suppress effector T cells and enhance the function of immunosuppressive Tregs.[1][2]

The immunosuppressive activity of IDO1 has been implicated as a resistance mechanism to immune checkpoint inhibitors.[2] Therefore, inhibiting IDO1 is a promising therapeutic strategy to restore anti-tumor immunity, particularly in combination with other immunotherapies.

PF-06840003: A Selective IDO1 Inhibitor

PF-06840003 (also known as EOS200271) is an investigational, orally active small molecule that selectively inhibits the IDO1 enzyme.[3] It is a tryptophan non-competitive, non-heme binding inhibitor, a characteristic that distinguishes it from many other IDO1 inhibitors.[2] Preclinical studies have demonstrated its ability to reverse IDO1-induced T-cell anergy in vitro and to inhibit tumor growth in multiple syngeneic mouse models, both as a monotherapy and in combination with immune checkpoint inhibitors.[2][4] Notably, **PF-06840003** is also brain-penetrant, suggesting its potential for treating central nervous system (CNS) malignancies.[5][6]

Quantitative Data Summary

The following tables summarize the key quantitative data for **PF-06840003**, providing a basis for comparison and evaluation.

Table 1: In Vitro Inhibitory Activity of **PF-06840003**

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Assay Type	Target	Species	IC50 (μM)	Reference
Enzymatic Assay	IDO1	Human (hIDO1)	0.41	[3]
Enzymatic Assay	IDO1	Dog (dIDO1)	0.59	[3]
Enzymatic Assay	IDO1	Mouse (mIDO1)	1.5	[3]
Cellular Assay (HeLa)	IDO1	Human	1.8	[3]
Cellular Assay (LPS/IFNγ-stimulated THP-1)	IDO1	Human	1.7	[3]

Table 2: Preclinical Pharmacokinetics of **PF-06840003**

Species	Route of Administration	Key Findings	Reference
Mouse	Oral	Low to moderate clearance	[4]
Rat	Not Specified	Good CNS penetration	[4]
Human (predicted)	Oral	t1/2 of 16-19 hours	[3]

Table 3: In Vivo Efficacy of **PF-06840003**

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Mouse Model	Treatment	Key Findings	Reference
Syngeneic Tumor Models (unspecified)	Monotherapy and combination with checkpoint inhibitors	>80% reduction in intratumoral kynurenine levels; inhibited tumor growth	[2][4]
GL261 Murine Glioma Model	Combination with PD-1/PD-L1 blockade, CTLA-4 inhibition, radiation, and temozolomide	Synergistic anti-tumor effect	[5][7]
Pan02, B16-F10, CT26, MC38, 4T1, Renca Models	Monotherapy	Significant antitumor activity	[4]
CT26 Model	Combination with anti-PD-L1 mAb	Very good synergy	[4]

Table 4: Clinical Pharmacokinetics of **PF-06840003** (in patients with recurrent malignant glioma)

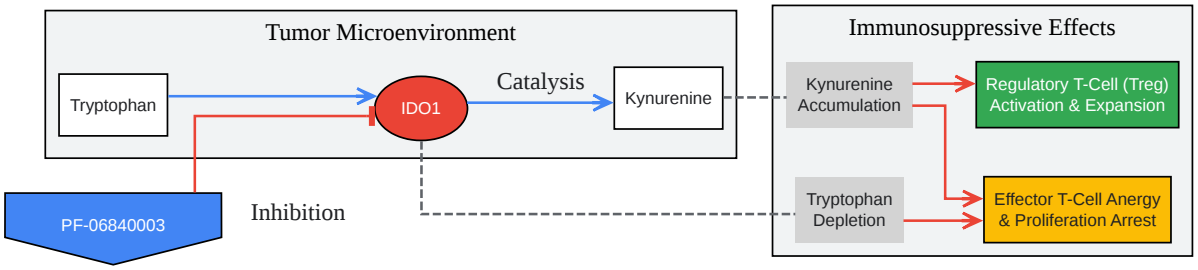
Dose	Tmax (hr)	t1/2 (hr)	CSF-to-Plasma Ratio	Reference
Single Oral Dose (Cycle 1 Day 1)	1.5 - 3.0	2 - 4	1.00	[2][8]
500 mg BID	-	-	-	[2][8]

Signaling Pathways and Experimental Workflows

IDO1 Signaling Pathway

The following diagram illustrates the central role of IDO1 in tryptophan metabolism and its downstream effects on the immune system.

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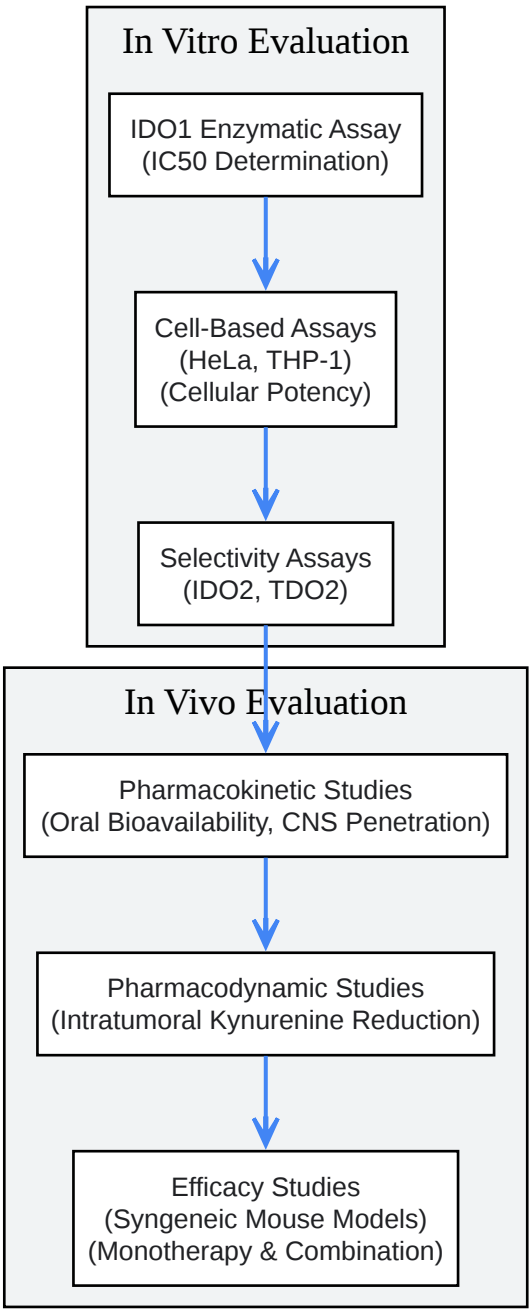
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IDO1 Signaling Pathway and Inhibition by **PF-06840003**

Experimental Workflow for Preclinical Evaluation

The preclinical assessment of an IDO1 inhibitor like **PF-06840003** typically follows a structured workflow, from initial enzymatic and cellular screening to in vivo efficacy studies.

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